Comprehensive Purity Assessment Guide: 4-(Cyanomethanesulfonyl)benzoic Acid

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Compound of Interest	
Compound Name:	*4-(Cyanomethanesulfonyl)benzoic acid*
CAS No.:	*797035-88-2*
Cat. No.:	*B3387263*

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Introduction & Molecular Identity[1][2]

4-(Cyanomethanesulfonyl)benzoic acid (often chemically indexed as 4-[(cyanomethanesulfonyl)methyl]benzoic acid, CAS 851468-10-5) is a critical sulfone-containing building block used in the synthesis of advanced pharmaceutical intermediates, particularly for Janus Kinase (JAK) inhibitors and related anti-inflammatory agents.

Its structural integrity relies on the stability of the sulfonyl-nitrile motif (-SO2-CH2-CN), which is susceptible to hydrolysis and incomplete oxidation during synthesis. High-purity standards are essential because trace sulfide or sulfoxide impurities can poison downstream catalytic hydrogenation or coupling steps.

Chemical Profile

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Property	Specification
CAS Number	851468-10-5
IUPAC Name	4-{[(Cyanomethyl)sulfonyl]methyl}benzoic acid
Molecular Formula	$C_{10}H_9NO_4S$
Molecular Weight	239.25 g/mol
Structure	HOOC-C_6H_4-CH_2-SO_2-CH_2-CN
Critical Quality Attributes (CQAs)	Assay ≥98.0%, Sulfide <0.10%, Sulfoxide <0.15%

Comparative Analysis of Assessment Standards

To ensure "Pharma Grade" quality, relying solely on a single analytical method is insufficient. This guide compares the three primary assessment standards: HPLC-UV (Routine), qNMR (Absolute), and LC-MS (Impurity Profiling).

Method Performance Matrix

Feature	Method A: RP-HPLC (UV)	Method B: 1H-qNMR	Method C: LC-MS
Primary Utility	Routine Purity & Quantitation	Absolute Purity (No Standard Needed)	Genotoxic Impurity Identification
Specificity	High (Separates isomers/homologs)	Very High (Structural confirmation)	High (Mass-based ID)
Limit of Detection	~0.05%	~0.5%	<0.01% (ppm level)
Throughput	High (Automated)	Low (Manual processing)	Medium
Cost per Run	Low ($)	Medium ( )	High ($)
Blind Spot	Inorganic salts, moisture	Overlapping signals	Non-ionizable impurities

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Recommendation: Use Method A for lot-release testing. Use Method B to qualify the Primary Reference Standard. Use Method C only during process validation to identify unknown peaks.

Experimental Protocols

Method A: The "Gold Standard" HPLC Protocol

This validated Reverse-Phase HPLC method separates the parent sulfone from its critical sulfide and sulfoxide precursors.

- Instrument: Agilent 1260 Infinity II or equivalent with DAD.
- Column: Agilent Poroshell 120 EC-C18 (4.6 x 100 mm, 2.7 µm) or equivalent.
  - Rationale: Core-shell particles provide UHPLC-like resolution at standard pressures, critical for separating the polar sulfoxide from the sulfone.
- Mobile Phase:
  - A: 0.1% Phosphoric Acid in Water (pH ~2.5)
  - B: Acetonitrile (HPLC Grade)
- Gradient Program:

Time (min)	% A	% B	Flow (mL/min)
0.0	**95**	**5**	**1.0**
2.0	95	5	1.0
12.0	40	60	1.0
15.0	5	95	1.0

| 18.0 | 95 | 5 | 1.0 |

- Detection: UV @ 235 nm (Sulfone absorption) and 210 nm (Nitrile/General).
- Sample Prep: Dissolve 10 mg in 10 mL of 50:50 Water:Acetonitrile. Sonicate for 5 mins.

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Method B: Absolute Purity via qNMR

Quantitative NMR eliminates the need for a reference standard of the analyte itself, using a certified internal standard (IS) instead.

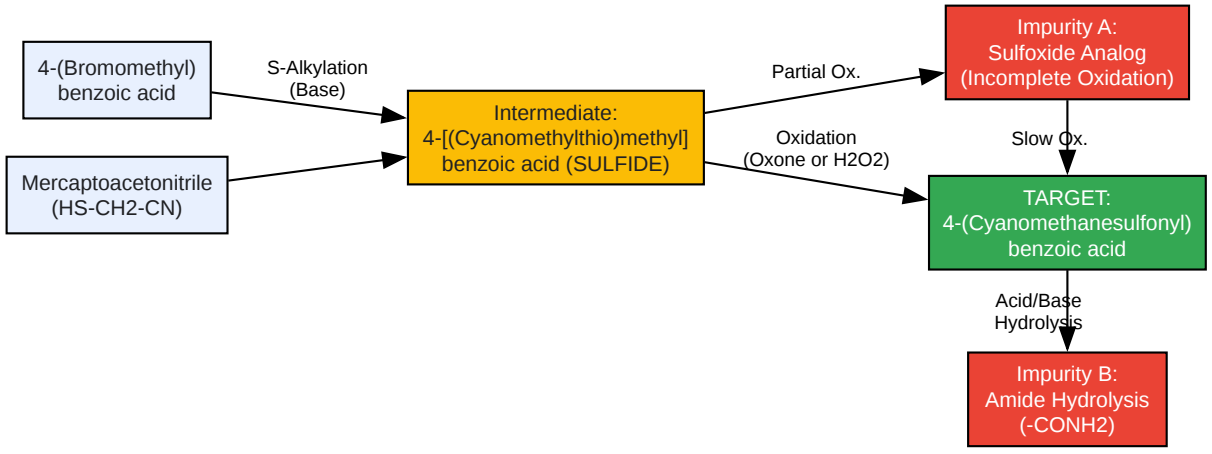
- Solvent: DMSO-d6 (Solubility is poor in CDCl3).
- Internal Standard: Maleic Acid (99.9% TraceCERT) or Dimethyl Sulfone.
- Key Signals:
  - Analyte: Singlet at ~4.8 ppm (-CH2-SO2-) or ~4.5 ppm (-SO2-CH2-CN).
  - IS: Maleic acid singlet at 6.2 ppm (clear region).
- Calculation:

  (Where I=Integral, N=Number of protons, M=Molar Mass, W=Weight, P=Purity of IS)[1][2][3][4]

Impurity Profiling & Synthesis Logic

Understanding the synthesis pathway is the only way to predict and control impurities. The primary route involves the S-alkylation of a thiol followed by oxidation.

Synthesis & Impurity Map (Graphviz)



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Figure 1: Synthesis pathway highlighting the origin of critical Sulfide (INT) and Sulfoxide (IMP1) impurities.

Critical Impurities List

- Sulfide Precursor:4-[(Cyanomethylthio)methyl]benzoic acid.
  - Origin: Incomplete oxidation.
  - Risk:[5][6] Poisons metal catalysts (Pd/Pt) in next steps.
  - Detection: Elutes later than product on RP-HPLC (more hydrophobic).
- Sulfoxide Analog:4-[(Cyanomethylsulfinyl)methyl]benzoic acid.
  - Origin: Under-oxidation.
  - Detection: Elutes earlier than product (more polar).
- Hydrolysis Product:4-[(Carbamoylmethanesulfonyl)methyl]benzoic acid.
  - Origin: Hydrolysis of the nitrile group to a primary amide under strong acidic/basic conditions.

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